

Naringenin-d4 sample preparation protocol

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Compound Focus: Naringenin-d4

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Naringenin-d4: Overview & Handling

Basic Properties

Property	Specification
CAS Number	1192260-78-8 [1] [2] [3]
Molecular Formula	C ₁₅ H ₈ D ₄ O ₅ [1] [3]
Molecular Weight	276.28 g/mol [1] [3]
Appearance	White to off-white solid [1] [2]
Purity	≥95% to ≥98% [2] [3]
Storage (Powder)	-20°C for 3 years / 4°C for 2 years [1] [2]
Storage (Solution)	-80°C for 6 months / -20°C for 1 month [1] [2]
Application	Internal standard for NMR, GC-MS, or LC-MS quantitative analysis [1]

Solubility Data & Stock Solution Preparation

Naringenin-d4 has moderate solubility, primarily in DMSO [1] [2]. The following table summarizes key information for preparing stock solutions.

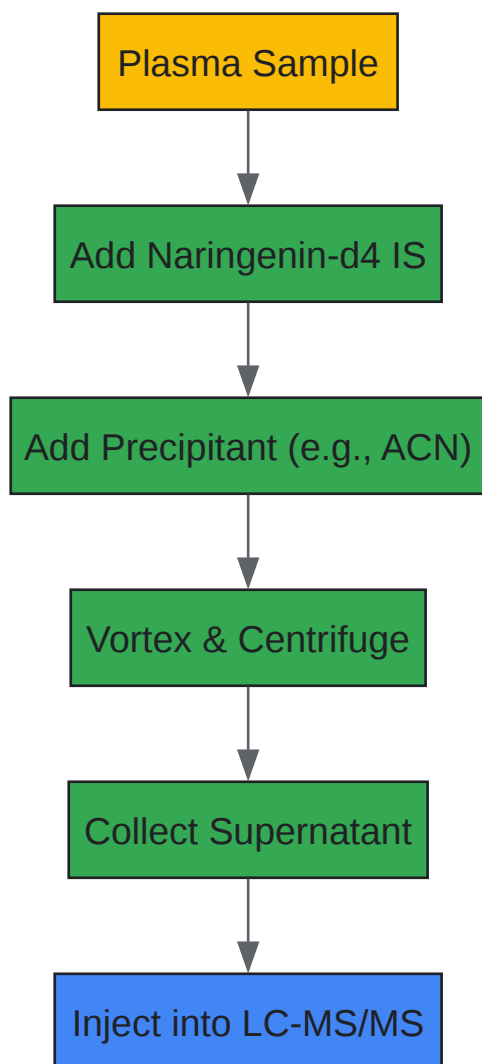
Aspect	Details / Protocol
Primary Solvent	DMSO [1]
Typical Stock Concentration	10-50 mM in DMSO [1]

| **Sample Preparation** | 1. Weigh the required mass of **Naringenin-d4** powder. 2. Transfer to a volumetric flask or vial. 3. Add DMSO to desired volume. 4. Sonicate to dissolve completely [1]. | | **Aliquot Advice** | Aliquot stock solution to avoid repeated freeze-thaw cycles [1]. |

Sample Preparation & Analysis Protocols

Protocol 1: Sample Preparation for Bioanalysis (Plasma) using Protein Precipitation

This is a common method for cleaning up biological samples like plasma or serum prior to LC-MS analysis [4]. The workflow involves removing proteins that can interfere with the analysis.



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Protocol 2: Using **Naringenin-d4** as an Internal Standard in LC-MS/MS

This protocol is adapted from a published pharmacokinetic study where **Naringenin-d4** was used as an internal standard to quantify its parent compound, Naringenin [5].

- **Internal Standard Solution:** Prepare a working solution of **Naringenin-d4** in methanol or a compatible solvent at a suitable concentration (e.g., 100 ng/mL) [5].
- **Sample Processing:** Add a fixed volume (e.g., 50 μ L) of the **Naringenin-d4** working solution to each 100 μ L aliquot of biological sample (plasma, urine, etc.) or calibration standard [5].
- **Extraction:** Proceed with your chosen sample preparation method, such as **protein precipitation** (as in Protocol 1) or **solid-phase extraction (SPE)** [5] [4].
 - For **SPE**, C18 cartridges are often used. The general steps include conditioning the cartridge, loading the sample, washing away impurities, and eluting the analytes [4].

- **LC-MS/MS Analysis:**

- **Chromatography:** Use a C18 reversed-phase column. The mobile phase is typically a mixture of water and acetonitrile, both modified with 0.1% formic acid, under a gradient elution program [5].
- **Mass Spectrometry:** Operate the mass spectrometer in negative ion, multiple reaction monitoring (MRM) mode. The specific MRM transitions for Naringenin and **Naringenin-d4** should be optimized on the instrument [5].

Critical Considerations for Method Development

When developing and validating an analytical method using **Naringenin-d4**, pay close attention to the following:

- **Matrix Effects:** The sample matrix can suppress or enhance the analyte's signal in the mass spectrometer [6]. Using a stable isotope-labeled internal standard like **Naringenin-d4** corrects for these effects, as it co-elutes with the analyte and experiences nearly identical ionization suppression [5].
- **Sample Cleanup:** The choice of sample preparation (e.g., protein precipitation vs. SPE) depends on your required sensitivity and the complexity of your matrix. SPE provides a cleaner extract and better sensitivity but is more complex [4].
- **Method Validation:** Any bioanalytical method must be rigorously validated for parameters like accuracy, precision, selectivity, and stability according to regulatory guidelines before use in formal studies [6].

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References

1. Naringenin-d4 | Stable Isotope [medchemexpress.com]
2. Naringenin-d4 | Isotope-Labeled Compounds [invivochem.com]
3. Where to Buy CAS No.: 1192260-78-8 | Naringenin-d4 [musechem.com]
4. HPLC Sample Preparation [organomation.com]

5. Pharmacokinetics and Metabolism of Naringin and Active ... [pmc.ncbi.nlm.nih.gov]

6. HPLC Method Development Steps [thermofisher.com]

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